

Comprehensive Disposal Guide: Valeryl-L-carnitine Chloride

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Compound of Interest

Compound Name: Valeryl-L-carnitineChloride

CAS No.: 162040-64-4

Cat. No.: B1359839

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Executive Summary & Immediate Action Card

Valeryl-L-carnitine Chloride (CAS: 162040-64-4) is a specialized acylcarnitine derivative primarily used in metabolic research and drug development. While generally classified as non-hazardous under GHS criteria in many jurisdictions, it is a chemical substance that requires strict adherence to laboratory waste management protocols to prevent environmental contamination and ensure regulatory compliance.

Critical Distinction: Do not confuse this compound with Valeryl Chloride (CAS: 638-29-9), which is a corrosive and flammable liquid. Valeryl-L-carnitine Chloride is a stable solid salt and poses significantly lower immediate physical hazards.

| Quick Reference | Status |
|--------------------|--|
| Physical State | Solid (White to off-white powder) |
| Solubility | Highly soluble in water; soluble in ethanol/DMSO |
| GHS Classification | Not Classified (Treat as General Chemical Waste) |
| Drain Disposal | PROHIBITED (Prevent aquatic accumulation) |
| Primary Disposal | High-temperature incineration with afterburner |

Chemical Profile & Hazard Assessment

Understanding the physicochemical properties of Valeryl-L-carnitine Chloride is essential for selecting the correct disposal pathway. This compound is an organic salt, meaning it will decompose into carbon oxides, nitrogen oxides, and hydrogen chloride upon thermal destruction.

Physicochemical Data Table

| Property | Specification | Disposal Implication |
|-------------------|-----------------------------|--|
| Molecular Formula | $C_{12}H_{24}NO_4 \cdot Cl$ | Contains Nitrogen and Chlorine; requires scrubber during incineration to neutralize NOx and HCl gases. |
| Molecular Weight | 281.78 g/mol | N/A |
| Water Solubility | High (>50 mg/mL) | Spills can easily enter drains if not diked immediately. |
| Stability | Hygroscopic | Keep waste containers tightly sealed to prevent moisture absorption and caking. |
| Incompatibilities | Strong Oxidizing Agents | Segregate from nitric acid, perchlorates, and peroxides in waste storage. |

Environmental Impact

Although often labeled "slightly hazardous" to water (Water Hazard Class 1), the cumulative effect of acylcarnitines in aquatic ecosystems is not fully characterized. Therefore, the Precautionary Principle dictates that this substance must never be discharged into sanitary sewers.

Pre-Disposal Protocol: Segregation & Packaging

Effective disposal begins at the bench. Improper segregation is the leading cause of waste rejection by environmental health and safety (EHS) vendors.

Waste Stream Segregation

- Stream A (Solid Waste): Pure powder, contaminated gloves, weighing boats, and paper towels.
- Stream B (Liquid Aqueous): Solutions of Valeryl-L-carnitine in water or buffers.
- Stream C (Liquid Organic): Solutions in DMSO, Methanol, or Ethanol.

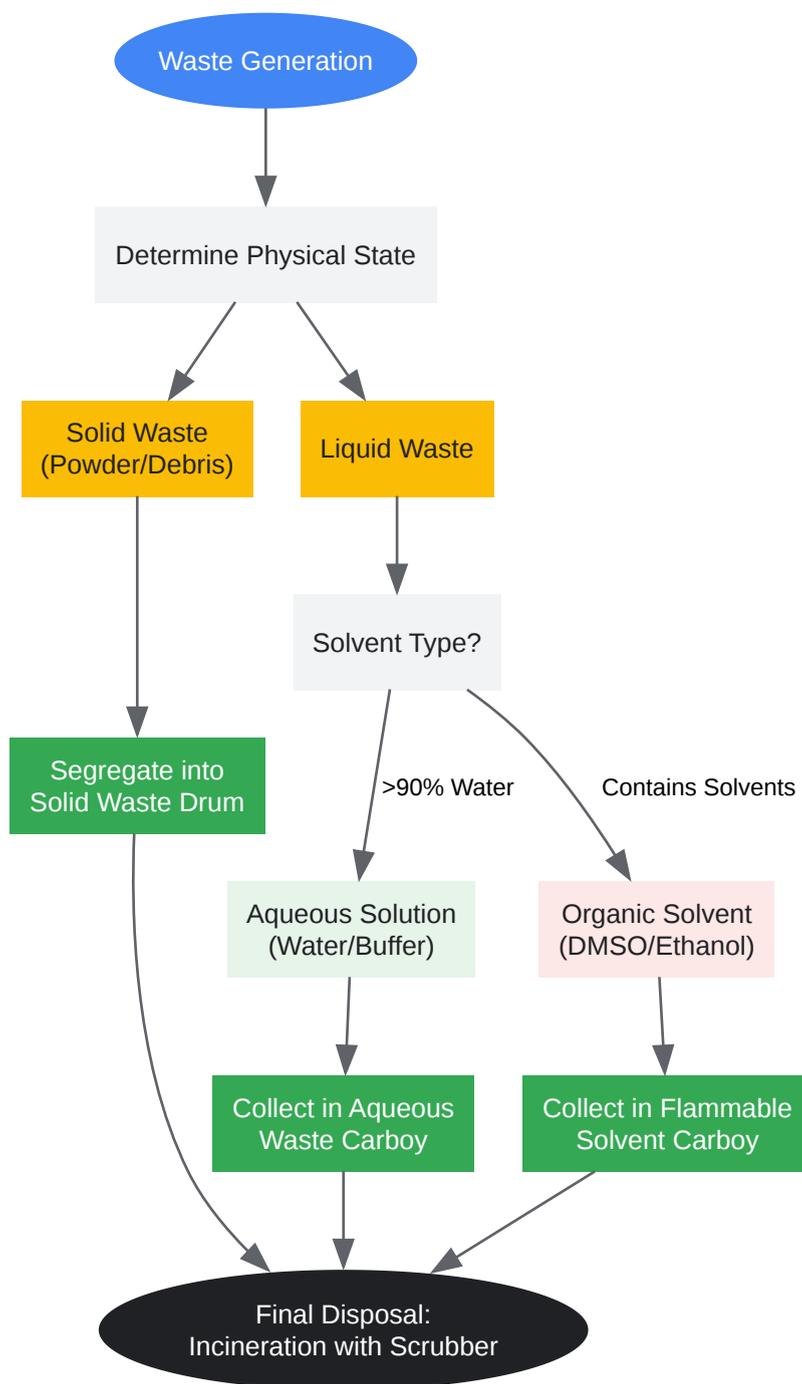
Container Specifications

- Solids: High-density polyethylene (HDPE) wide-mouth jars.
- Liquids: Amber glass or HDPE bottles with chemically resistant caps (PTFE liners preferred).
- Labeling: All containers must be labeled "NON-HAZARDOUS CHEMICAL WASTE" with the specific constituent "Valeryl-L-carnitine Chloride" clearly written. Avoid generic labels like "Buffer Waste."

Disposal Methodologies

Decision Logic for Disposal

The following decision tree illustrates the correct workflow for determining the disposal path based on the state of the waste.



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Figure 1: Logic flow for segregating Valeryl-L-carnitine Chloride waste streams.

Detailed Protocols

Protocol A: Solid Waste Disposal

- Collection: Place pure substance or contaminated debris into a dedicated solid waste container.
- Labeling: Mark the container with the full chemical name. Do not use abbreviations.
- Handover: Seal the container once full. Contact your facility's hazardous waste management team for pickup.[1]
- Ultimate Fate: The waste will be sent to a licensed TSD (Treatment, Storage, and Disposal Facility) for incineration. The chlorine content requires the incinerator to have acid gas scrubbing capabilities.

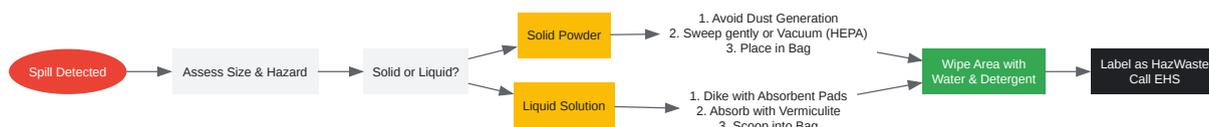
Protocol B: Liquid Waste Disposal

- Assessment: Determine if the solvent is flammable (e.g., Ethanol) or non-flammable (Water).
- Bulking:
 - Aqueous: Pour into the "Aqueous Chemical Waste" carboy. Ensure pH is between 5 and 9 (adjust if necessary, though Valeryl-L-carnitine itself is neutral).
 - Organic: Pour into the "Flammable/Organic Solvent" carboy.
- Precaution: Do not mix with strong oxidizers (e.g., Chromic acid, Permanganates) in the waste container, as this could generate heat or gas.

Emergency Contingencies: Spill Response

In the event of a spill, rapid containment prevents the spread of dust or liquid.

Spill Response Workflow



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Figure 2: Step-by-step spill response mechanism.

Cleanup Procedure

- PPE: Don nitrile gloves, safety goggles, and a lab coat. If handling large quantities of powder, use a N95 dust mask to prevent inhalation.
- Containment:
 - Solids: Do not dry sweep vigorously. Use a dustpan and brush with gentle movements, or a HEPA-filtered vacuum if available.
 - Liquids: Place absorbent pads or vermiculite around the perimeter of the spill, then work inward.
- Decontamination: Wipe the surface with a soap and water solution. Valeryl-L-carnitine is water-soluble and cleans up easily.
- Disposal: Place all cleanup materials (pads, gloves, debris) into a hazardous waste bag/container.

Regulatory Compliance & Documentation

Although Valeryl-L-carnitine Chloride is not typically listed on federal hazardous waste lists (e.g., RCRA P-list or U-list in the US), it must be managed as "Non-Regulated Chemical Waste" or "State-Regulated Waste" depending on local laws.

- RCRA Status (USA): Not listed. However, the characteristic of the waste mixture (e.g., if mixed with Methanol) may trigger ignitability (D001) codes.
- TSCA (USA): Ensure the substance is used strictly for R&D purposes under the supervision of a technically qualified individual.
- European Waste Catalogue (EWC): Classify under 16 05 06* (laboratory chemicals, consisting of or containing hazardous substances, including mixtures of laboratory chemicals).

Documentation Requirement: Always maintain a copy of the Safety Data Sheet (SDS) in the laboratory's central repository.

References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press. Retrieved from [\[Link\]](#)

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Sources

- [1. ehers.upenn.edu \[ehers.upenn.edu\]](https://ehrs.upenn.edu)
- To cite this document: BenchChem. [Comprehensive Disposal Guide: Valeryl-L-carnitine Chloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1359839#valeryl-l-carnitinechloride-proper-disposal-procedures\]](https://www.benchchem.com/product/b1359839#valeryl-l-carnitinechloride-proper-disposal-procedures)

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